

An In-depth Technical Guide on Bromopyrogallol Red

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Compound of Interest

Compound Name: *Bromopyrogallol Red*

Cat. No.: *B103178*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Bromopyrogallol Red**, a versatile triphenylmethane dye. It is frequently utilized in analytical chemistry as a spectrophotometric reagent and a complexometric indicator.^[1] Its utility extends to various assays, including the determination of metal ions and as an indicator for titrations.^[1]

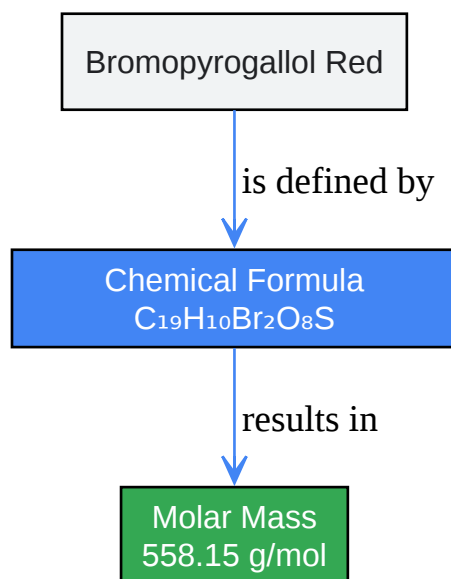
Quantitative Data

The fundamental chemical properties of **Bromopyrogallol Red** are summarized below. This data is essential for accurate preparation of solutions and for stoichiometric calculations in experimental designs.

Parameter	Value	Reference
Chemical Formula	C ₁₉ H ₁₀ Br ₂ O ₈ S	^[1] ^[2] ^[3] ^[4]
Molar Mass	558.15 g/mol	^[1] ^[3] ^[4]
Appearance	Green to dark brown crystalline powder	^[1] ^[3]
Melting Point	300 °C (572 °F; 573 K)	^[1]

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the compound's name, its elemental composition (formula), and its resulting molar mass.



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Core Properties of **Bromopyrogallol Red**

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References

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